

stability and storage conditions for 7-Xylosyl-10-deacetyltaxol B

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Compound of Interest

Compound Name: 7-Xylosyl-10-deacetyltaxol B

Cat. No.: B024251

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Technical Support Center: 7-Xylosyl-10-deacetyltaxol B

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **7-Xylosyl-10-deacetyltaxol B**.

Frequently Asked Questions (FAQs)

Q1: What is **7-Xylosyl-10-deacetyltaxol B** and what are its common synonyms?

7-Xylosyl-10-deacetyltaxol B is a paclitaxel derivative and a naturally occurring taxane with anti-tumor activity.^{[1][2]} It is also commonly known by the following synonyms:

- 10-Deacetyl-7-xylosyl paclitaxel^{[3][4]}
- 10-Deacetylpaclitaxel 7-Xyloside^[5]
- 10-Deacetyltaxol 7-Xyloside^{[4][5]}

Q2: What are the general recommendations for the storage of solid **7-Xylosyl-10-deacetyltaxol B**?

For optimal stability, the solid form of **7-Xylosyl-10-deacetyltaxol B** should be stored under the following conditions:

- Temperature: -20°C for long-term storage.[5][6]
- Atmosphere: Under an inert atmosphere (e.g., argon or nitrogen) is recommended.[5][6]
- Light: Protect from light.
- Moisture: The compound is hygroscopic; therefore, it should be stored in a desiccated environment to prevent moisture absorption.[5][6]

Q3: How should I prepare and store solutions of **7-Xylosyl-10-deacetyltaxol B**?

7-Xylosyl-10-deacetyltaxol B is slightly soluble in DMSO and methanol, often requiring heating and sonication for complete dissolution.[5] It is practically insoluble in water.[6] For preparing stock solutions, sterile DMSO or anhydrous ethanol are commonly used.

Storage recommendations for solutions are as follows:

- Short-term (1 month): -20°C, protected from light.
- Long-term (up to 6 months): -80°C, protected from light.
- Freeze-thaw cycles: Avoid repeated freeze-thaw cycles to prevent degradation. It is advisable to aliquot the stock solution into single-use vials.

Q4: What are the potential degradation pathways for **7-Xylosyl-10-deacetyltaxol B**?

While specific degradation pathways for **7-Xylosyl-10-deacetyltaxol B** are not extensively documented, inferences can be drawn from studies on the closely related compound, paclitaxel. Potential degradation pathways include:

- Hydrolysis: The ester linkages, particularly at C-10 and the C-13 side chain, are susceptible to hydrolysis under acidic or basic conditions. This can lead to the loss of the xylosyl and acetyl groups, and cleavage of the side chain.

- Epimerization: The stereocenter at C-7 can be prone to epimerization, especially under neutral to basic conditions.
- Oxidation: The molecule may be susceptible to oxidation, although specific sites are not well-documented for this derivative.
- Photodegradation: Exposure to light can induce degradation.

Troubleshooting Guide

This guide addresses common issues that may be encountered during the handling and use of **7-Xylosyl-10-deacetyltaxol B** in experimental settings.

Problem	Potential Cause	Recommended Solution
Compound precipitation in aqueous buffer	Low aqueous solubility of the compound.	Ensure the final concentration of the organic solvent (e.g., DMSO) is sufficient to maintain solubility, but still compatible with your experimental system. A final DMSO concentration of <0.5% is generally recommended for cell-based assays.
Inconsistent or lower-than-expected biological activity	Degradation of the compound in the working solution.	Prepare fresh working solutions from a frozen stock for each experiment. Avoid prolonged storage of diluted aqueous solutions. Ensure the pH of your buffer is slightly acidic (pH 4-5) if compatible with your experiment, as taxanes are more stable in this range.
Appearance of unexpected peaks in HPLC analysis	Degradation of the compound.	Compare the chromatogram with a freshly prepared standard. The new peaks could correspond to hydrolysis or epimerization products. Review solution preparation, storage, and handling procedures.
Difficulty dissolving the solid compound	The compound may require energy to dissolve.	Use gentle heating and/or sonication to aid dissolution in solvents like DMSO or methanol.[5] Ensure the solvent is of high purity and anhydrous.

Data Presentation

Table 1: Physicochemical Properties of **7-Xylosyl-10-deacetyltaxol B**

Property	Value	Source
Molecular Formula	C ₅₀ H ₅₇ NO ₁₇	[5][6]
Molecular Weight	943.98 g/mol	[4]
Appearance	White to off-white solid/crystalline powder	[5][6]
Melting Point	>228°C (decomposes)	[5][6]
Solubility	Slightly soluble in DMSO (heated, sonicated), Methanol (heated, sonicated). Insoluble in water.	[5][6]
Stability	Hygroscopic	[5][6]

Table 2: Recommended Storage Conditions

Form	Temperature	Duration	Additional Conditions
Solid	-20°C	Long-term	Under inert atmosphere, protect from light, desiccate
Solution in Organic Solvent	-20°C	Up to 1 month	Protect from light, aliquot to avoid freeze-thaw cycles
Solution in Organic Solvent	-80°C	Up to 6 months	Protect from light, aliquot to avoid freeze-thaw cycles

Experimental Protocols

Protocol: Stability-Indicating HPLC Method for **7-Xylosyl-10-deacetyltaxol B**

This protocol provides a general framework for assessing the stability of **7-Xylosyl-10-deacetyltaxol B**. Optimization may be required for specific equipment and applications.

1. Materials and Reagents:

- **7-Xylosyl-10-deacetyltaxol B** reference standard
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid (or other suitable buffer components)
- Class A volumetric flasks and pipettes
- HPLC vials

2. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV or PDA detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size)

3. Chromatographic Conditions (Example):

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: Acetonitrile
- Gradient:
 - 0-2 min: 30% B
 - 2-15 min: 30% to 90% B
 - 15-18 min: 90% B

- 18-20 min: 90% to 30% B
- 20-25 min: 30% B (re-equilibration)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 227 nm
- Injection Volume: 10 µL

4. Preparation of Solutions:

- Standard Stock Solution (e.g., 1 mg/mL): Accurately weigh and dissolve the reference standard in a suitable solvent (e.g., methanol or acetonitrile).
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to create a calibration curve (e.g., 1-100 µg/mL).
- Sample Preparation: Dilute the samples to be tested to a concentration within the calibration range using the mobile phase or a suitable diluent.

5. Forced Degradation Study (Optional but Recommended): To demonstrate the stability-indicating nature of the method, expose the compound to stress conditions:

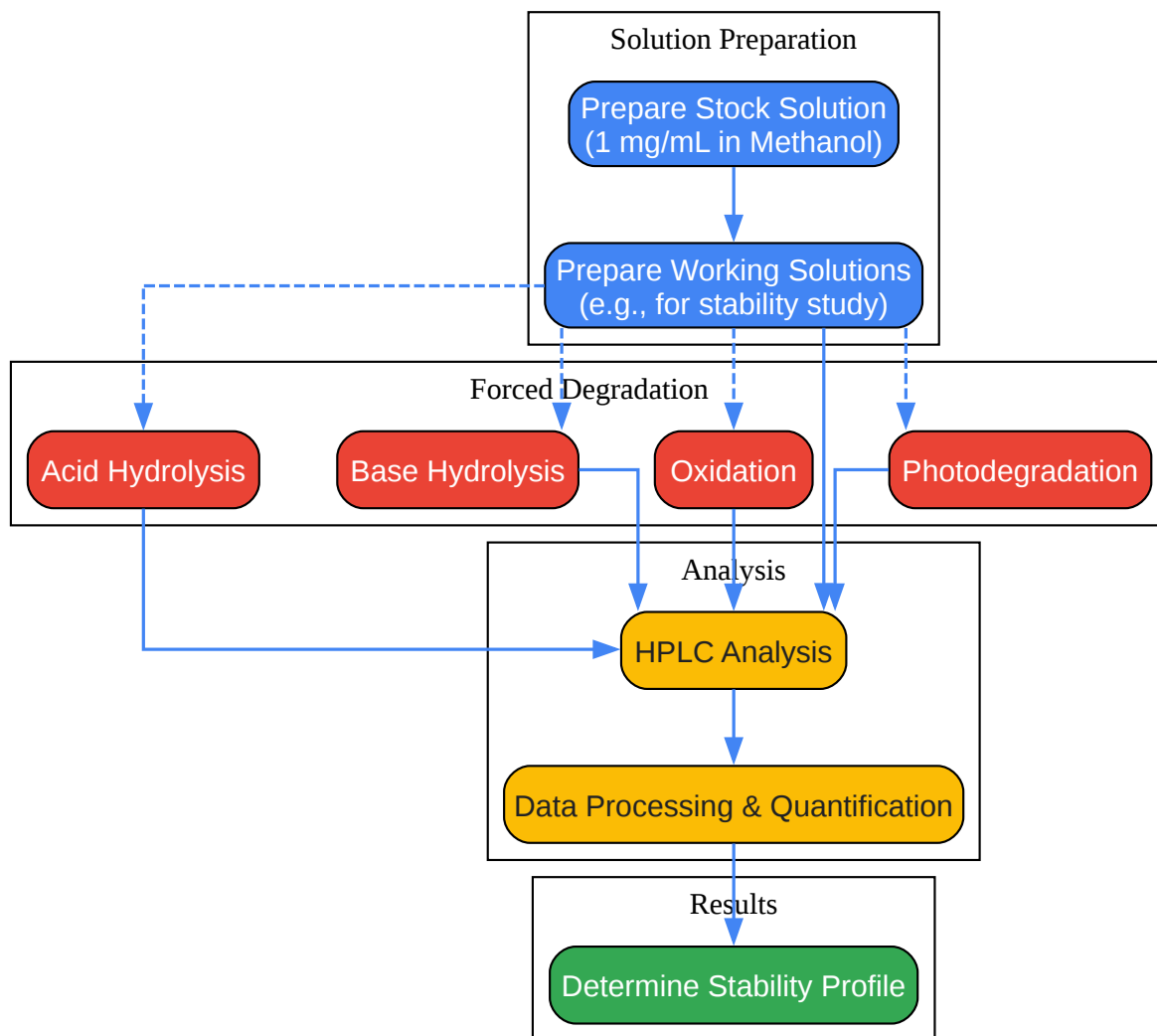
- Acidic Hydrolysis: 0.1 M HCl at 60°C for 24 hours.
- Basic Hydrolysis: 0.1 M NaOH at 60°C for 2 hours.
- Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
- Photolytic Degradation: Expose the solution to UV light (e.g., 254 nm) for 24 hours.
- Thermal Degradation: Heat the solid compound at 80°C for 48 hours.

Analyze the stressed samples using the HPLC method to ensure that degradation products are resolved from the parent peak.

6. Data Analysis:

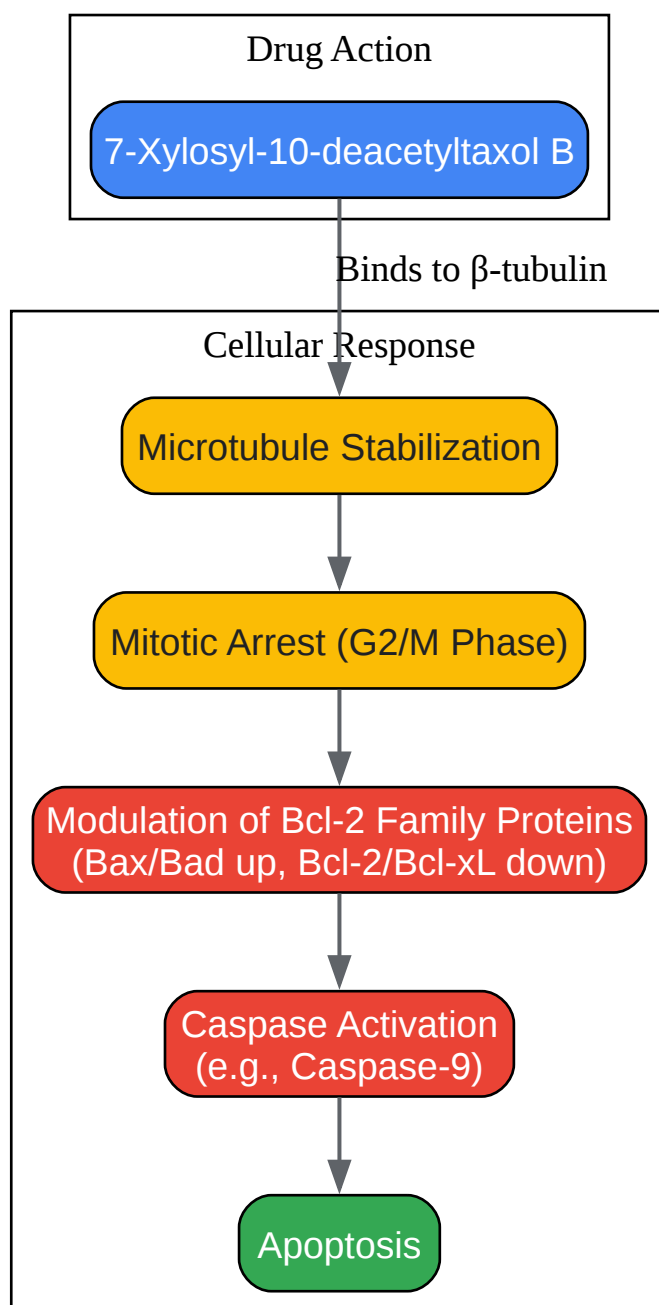
- Generate a calibration curve by plotting the peak area of the standard against its concentration.
- Determine the concentration of **7-Xylosyl-10-deacetyltaxol B** in the test samples by interpolating their peak areas from the calibration curve.
- Calculate the percentage of degradation by comparing the concentration of the stressed samples to that of an unstressed control.

Mandatory Visualizations



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Caption: Experimental workflow for assessing the stability of **7-Xylosyl-10-deacetylaxol B**.



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Caption: Proposed signaling pathway for **7-Xylosyl-10-deacetyltaxol B**-induced apoptosis.

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References

- 1. Microtubule dysfunction induced by paclitaxel initiates apoptosis through both c-Jun N-terminal kinase (JNK)-dependent and -independent pathways in ovarian cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. 10-Deacetyl-7-xylosyltaxol - LKT Labs [lktlabs.com]
- 5. bocsci.com [bocsci.com]
- 6. chembk.com [chembk.com]
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